# In-Depth Technical Guide: Dianil Blue 2R (C.I. Direct Blue 31)

**Author**: BenchChem Technical Support Team. **Date**: April 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Dianil Blue 2R* |
| *CAS No.:* | *5442-09-1* |
| *Cat. No.:* | *B1614283* |

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical properties of **Dianil Blue 2R**, also known by its Colour Index name, C.I. Direct Blue 31. While this document aims to be a comprehensive resource, it is important to note that detailed biological and experimental data, such as specific signaling pathway interactions and standardized experimental protocols, are not extensively available in the current scientific literature.

## Core Chemical and Physical Data

**Dianil Blue 2R** is a disazo dye.[1] Its fundamental chemical and physical properties are summarized below. There are minor discrepancies in the reported molecular formula and weight across different databases. The data from PubChem, a comprehensive chemical database, is presented alongside a variant from another source.

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| Property | Value (PubChem)[2] | Value (World Dye Variety)[1] |
|---|---|---|
| Synonyms | C.I. Direct Blue 31, Direct Blue 2R | Dianil Blue 2R, C.I. 23690 |
| Molecular Formula | $C_{34}H_{23}N_4Na_3O_{12}S_3$ | $C_{34}H_{24}N_5Na_3O_{11}S_3$ |
| Molecular Weight | 844.7 g/mol | 843.75 g/mol |
| CAS Number | 5442-09-1 | 5442-09-1 |

## Biological Activity and Signaling Pathways

Extensive searches of scientific literature did not yield any specific information regarding the interaction of **Dianil Blue 2R** with cellular signaling pathways. As a direct dye, its primary documented use is in the staining of cellulose-rich materials, with some applications as a biological stain.[3] The mechanism of action in a biological context is likely related to its properties as an acidophilic dye, binding to basic cellular components. However, specific molecular targets or pathway modulations have not been elucidated in the available literature.

## Experimental Protocols and Workflows

A specific, validated experimental protocol for the use of **Dianil Blue 2R** as a biological stain is not readily available in the reviewed literature. However, based on the general procedures for direct dyes used in histology, a generalized workflow can be proposed. This should be considered a template and would require optimization for specific applications.

### General Histological Staining Workflow (Illustrative Example)

This workflow outlines the typical steps for staining paraffin-embedded tissue sections with a direct dye.

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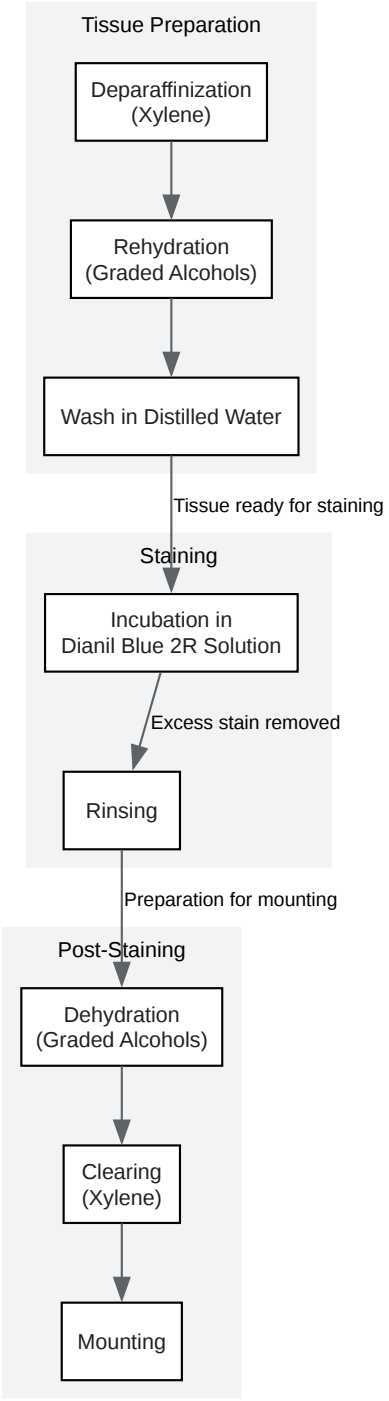
General Histological Staining Workflow

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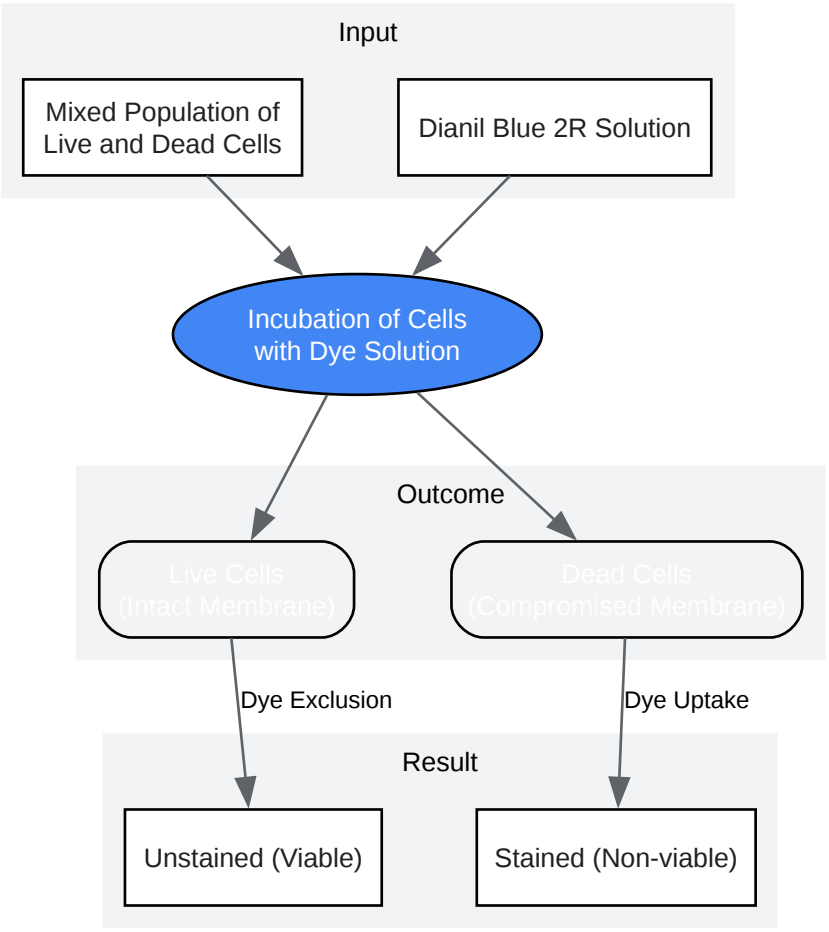
Logical Flow of Vital Staining

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- To cite this document: BenchChem. [In-Depth Technical Guide: Dianil Blue 2R (C.I. Direct Blue 31)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1614283/docs#in-depth-technical-guide-dianil-blue-2r-c-i-direct-blue-31]

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